

# Bumetrizole: A Phenolic Benzotriazole UV Absorber for Advanced Material Protection

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bumetrizole

Cat. No.: B141658

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**Bumetrizole**, a member of the phenolic benzotriazole class of ultraviolet (UV) light absorbers, stands as a critical component in the stabilization of polymeric materials against photodegradation. This technical guide provides a comprehensive overview of the fundamental characteristics of **Bumetrizole**, including its physicochemical properties, mechanism of action, and applications. Detailed experimental protocols for its synthesis, incorporation into polymer matrices, and performance evaluation are presented. Quantitative data on its efficacy in enhancing the durability of polymers are summarized in structured tables for clear comparison. Furthermore, this guide includes visual representations of key experimental workflows to aid in the practical application of this high-performance UV absorber.

## Introduction

Phenolic benzotriazoles are a prominent class of UV absorbers widely utilized to protect various materials from the detrimental effects of ultraviolet radiation.[1] **Bumetrizole**, chemically known as 2-tert-butyl-6-(5-chloro-2H-benzotriazol-2-yl)-4-methylphenol, is a high-performance UV absorber within this class.[2] Its molecular structure, featuring a phenolic group and a benzotriazole moiety, enables the efficient absorption of UV radiation and its dissipation as harmless thermal energy, thereby preventing the photo-oxidation and degradation of the polymer matrix.[3][4] This guide delves into the core technical aspects of

**Bumetrizole**, offering valuable insights for researchers and professionals in material science and drug development.

## Physicochemical Properties of Bumetrizole

The efficacy and application of **Bumetrizole** are largely dictated by its physical and chemical properties. A summary of these key characteristics is presented in Table 1.

Property	Value	Reference
Chemical Name	2-tert-butyl-6-(5-chloro-2H-benzotriazol-2-yl)-4-methylphenol	[2]
CAS Number	3896-11-5	[1]
Molecular Formula	C <sub>17</sub> H <sub>18</sub> ClN <sub>3</sub> O	[4]
Molecular Weight	315.80 g/mol	[1]
Appearance	Pale yellow solid/powder	[4]
Melting Point	144-147 °C	[1]
Boiling Point	460.4 °C at 760 mmHg	[5]
Density	1.26 g/cm <sup>3</sup>	[2]
Water Solubility	4 µg/L at 20 °C	[5]
Solubility in Organic Solvents	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol	[2]
logP (o/w)	5.55 to 6.81	[6]

## Mechanism of Action: UV Absorption and Energy Dissipation

The primary function of **Bumetrizole** is to absorb harmful UV radiation in the 290-400 nm range.[3] The energy from the absorbed UV photons excites the **Bumetrizole** molecule. This absorbed energy is then rapidly and efficiently dissipated as heat through a process involving

an intramolecular hydrogen bond, allowing the molecule to return to its ground state without undergoing any chemical change.[6] This photostable mechanism provides long-term protection to the host material against degradation, which can manifest as discoloration, cracking, and loss of physical properties.[1]

## Synthesis of Bumetrizole

The synthesis of **Bumetrizole** typically involves a multi-step process. A representative laboratory-scale synthesis protocol is outlined below.

### Experimental Protocol: Synthesis of Bumetrizole

Materials:

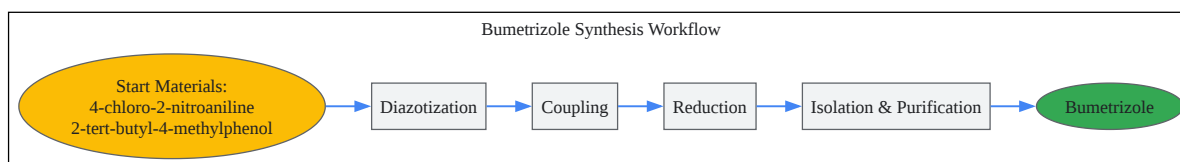
- 4-chloro-2-nitroaniline
- Sodium nitrite ( $\text{NaNO}_2$ )
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- 2-tert-butyl-4-methylphenol
- Sodium hydroxide ( $\text{NaOH}$ )
- Zinc dust
- Isopropanol
- Mineral spirits
- Hydrochloric acid ( $\text{HCl}$ )
- Sodium sulfate (anhydrous)

Procedure:

- **Diazotization:** 4-chloro-2-nitroaniline is diazotized by reacting it with sodium nitrite in the presence of sulfuric acid at a low temperature (e.g., 5 °C) to form the corresponding diazonium salt.[3]

- **Coupling:** The diazonium salt is then coupled with 2-tert-butyl-4-methylphenol in a weakly basic solution to yield an azo intermediate, 2'-hydroxy-3'-t-butyl-5'-methyl-5-chloro-2-nitroazobenzene.[4]
- **Reduction:** The azo intermediate is reduced to the final product, **Bumetrizole**. This can be achieved using a reducing agent such as zinc dust in an alkaline medium (e.g., sodium hydroxide solution) at a controlled temperature (e.g., 55-60 °C).[2]
- **Isolation and Purification:** After the reduction is complete, the product is isolated. This involves separating the organic phase from the aqueous and solid phases. The organic solution containing **Bumetrizole** is then washed, and the product is crystallized from a suitable solvent like isopropanol. The resulting solid is filtered and dried to obtain pure **Bumetrizole**. [2]

A simplified workflow for the synthesis of **Bumetrizole** is depicted in the following diagram:



[Click to download full resolution via product page](#)

A high-level workflow for the synthesis of **Bumetrizole**.

## Performance Evaluation in Polymer Matrices

The effectiveness of **Bumetrizole** as a UV stabilizer is evaluated by incorporating it into a polymer and subjecting the resulting material to accelerated weathering tests. These tests simulate long-term exposure to sunlight and environmental conditions in a shorter timeframe.

## Experimental Protocol: Accelerated Weathering Test (ASTM G154)

#### Materials and Equipment:

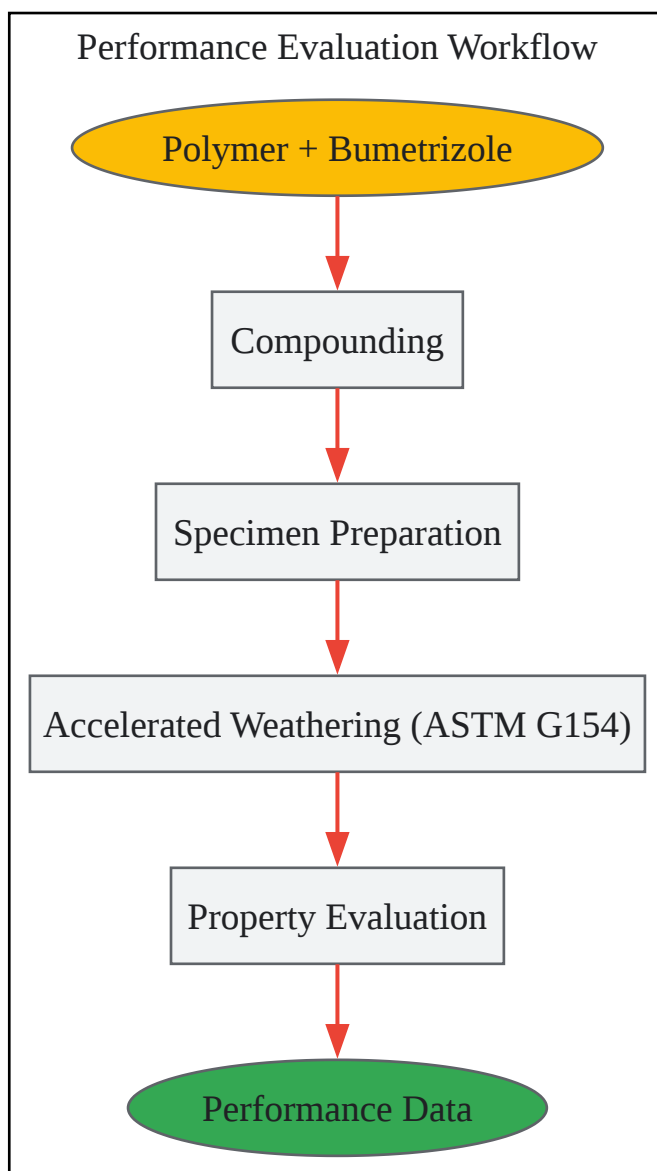
- Polymer resin (e.g., polypropylene, polyethylene)
- **Bumetrizole**
- Processing equipment (e.g., extruder, injection molding machine, or compression molder)
- Accelerated weathering chamber equipped with fluorescent UV lamps (UVA-340 or UVB-313)[7]
- Tensile testing machine
- Colorimeter

#### Procedure:

- Sample Preparation:
  - **Bumetrizole** is compounded with the polymer resin at a specified concentration (e.g., 0.1-1.0% by weight).
  - The compounded material is then processed into standardized test specimens (e.g., tensile bars or plaques) via injection molding or compression molding.
  - A control group of specimens without **Bumetrizole** is also prepared.
- Accelerated Weathering:
  - The specimens are placed in an accelerated weathering chamber.
  - The chamber is programmed to run cycles of UV exposure and moisture (condensation or water spray) according to ASTM G154.[8]
  - Typical conditions may include cycles of 8 hours of UV exposure at a set temperature (e.g., 60°C) followed by 4 hours of condensation at a lower temperature (e.g., 50°C).[9]
  - Specimens are exposed for a predetermined duration (e.g., 500, 1000, or 2000 hours).

- Property Evaluation:
  - At specified intervals, specimens are removed from the chamber for evaluation.
  - Mechanical Properties: Tensile strength and elongation at break are measured using a tensile testing machine according to a standard method (e.g., ASTM D638).[10]
  - Color Stability: The change in color ( $\Delta E^*$ ) is measured using a colorimeter.
  - Surface Appearance: The specimens are visually inspected for any signs of degradation such as cracking, chalking, or crazing.

The workflow for evaluating the performance of **Bumetrizole** in a polymer matrix is illustrated below:



[Click to download full resolution via product page](#)

Workflow for performance evaluation of **Bumetrizole** in polymers.

## Quantitative Performance Data

The addition of **Bumetrizole** significantly enhances the durability of polymers. The following tables summarize typical performance data obtained from accelerated weathering tests.

Table 2: Effect of **Bumetrizole** on the Tensile Strength of Polypropylene After Accelerated Weathering

Exposure Time (hours)	Tensile Strength (MPa) - Control (PP without Bumetrizole)	Tensile Strength (MPa) - PP with 0.5% Bumetrizole	% Retention of Tensile Strength with Bumetrizole
0	35.0	34.8	99.4
500	25.5	32.1	92.2
1000	15.2	29.5	84.8
2000	8.1	25.3	72.7

Note: The data presented in this table is illustrative and may vary depending on the specific polymer grade, **Bumetrizole** concentration, and weathering conditions.

Table 3: Effect of **Bumetrizole** on the Color Stability of Polyethylene After Accelerated Weathering

Exposure Time (hours)	$\Delta E^*$ (Color Change) - Control (PE without Bumetrizole)	$\Delta E^*$ (Color Change) - PE with 0.5% Bumetrizole
0	0	0
500	5.2	1.5
1000	9.8	2.8
2000	15.3	4.5

Note:  $\Delta E$  is a measure of the total color difference. A lower value indicates better color stability. The data is illustrative.\*

## Analytical Methods for Determination

The concentration of **Bumetrizole** in polymer extracts can be determined using High-Performance Liquid Chromatography (HPLC) with UV detection.



## Experimental Protocol: HPLC Analysis of Bumetrizole

### Instrumentation and Conditions:

- HPLC System: With a UV detector.
- Column: C18 reversed-phase column.
- Mobile Phase: A mixture of acetonitrile and water.[\[11\]](#)
- Detection Wavelength: Set at the  $\lambda_{\text{max}}$  of **Bumetrizole** in the mobile phase.
- Quantification: Based on a calibration curve prepared from standard solutions of **Bumetrizole**.

### Sample Preparation:

- A known weight of the polymer containing **Bumetrizole** is dissolved in a suitable solvent (e.g., tetrahydrofuran).
- The polymer is then precipitated by adding a non-solvent (e.g., methanol).
- The solution is filtered to remove the precipitated polymer.
- The filtrate, containing the extracted **Bumetrizole**, is then analyzed by HPLC.

## Applications

**Bumetrizole** is particularly effective in a variety of polymers, including:

- Polyolefins (Polypropylene, Polyethylene)[\[3\]](#)
- Cold-cured Polyesters[\[3\]](#)
- Coatings and Paints[\[4\]](#)
- Adhesives and Sealants[\[12\]](#)
- Textiles[\[13\]](#)

## Conclusion

**Bumetrizole** is a highly effective phenolic benzotriazole UV absorber that plays a crucial role in protecting polymeric materials from photodegradation. Its strong UV absorption, excellent photostability, and compatibility with a wide range of polymers make it a valuable tool for enhancing the long-term durability and performance of materials in various applications. The detailed experimental protocols and quantitative data presented in this guide provide a solid foundation for researchers and professionals to effectively utilize **Bumetrizole** in their material development and formulation efforts.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-tert-Butyl-6-(5-chloro-2H-benzotriazol-2-yl)-4-methylphenol 98 3896-11-5 [sigmaaldrich.com]
- 2. 2,4-Di-tert-butyl-6-(5-chloro-2H-benzotriazol-2-yl)phenol | C<sub>20</sub>H<sub>24</sub>ClN<sub>3</sub>O | CID 77470 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Bumetrizole (UV-326) [benchchem.com]
- 4. Buy Bumetrizole | 3896-11-5 [smolecule.com]
- 5. chembk.com [chembk.com]
- 6. GreenScreen® For Safer Chemicals Assessment | Bumetrizole | UV 326 | CASRN 3896-11-5 | PDF [slideshare.net]
- 7. lib-climaticchamber.com [lib-climaticchamber.com]
- 8. ASTM G154 - Accelerated Weathering - ICC Evaluation Service, LLC (ICC-ES) [icc-es.org]
- 9. researchgate.net [researchgate.net]
- 10. A Comprehensive Study on The Accelerated Weathering Properties of Polypropylene—Wood Composites with Non-Metallic Materials of Waste-Printed Circuit Board Powders [mdpi.com]

- 11. The Determination of Preservatives in Cosmetics and Environmental Waters by HPLC [pjoes.com]
- 12. Brief Profile - ECHA [echa.europa.eu]
- 13. bumetrizole, 3896-11-5 [thegoodscentscompany.com]
- To cite this document: BenchChem. [Bumetrizole: A Phenolic Benzotriazole UV Absorber for Advanced Material Protection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141658#basic-characteristics-of-bumetrizole-as-a-phenolic-benzotriazole]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)